

# Literature Review: N,N'-bis(3-acetylphenyl)nonanediamide - A Molecule Awaiting Exploration

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## Compound of Interest

Compound Name: *N,N'-bis(3-acetylphenyl)nonanediamide*

Cat. No.: B323586

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Researchers, scientists, and drug development professionals are constantly seeking novel compounds with therapeutic potential. One such molecule, **N,N'-bis(3-acetylphenyl)nonanediamide**, presents a unique chemical structure that suggests possibilities for biological activity. However, a comprehensive review of the current scientific literature reveals a significant gap in our understanding of this compound. To date, there are no published studies detailing its synthesis, biological evaluation, or mechanism of action.

This in-depth technical guide aims to provide a foundational understanding of what is known about **N,N'-bis(3-acetylphenyl)nonanediamide**, highlight the absence of empirical data, and propose a theoretical framework for its potential synthesis and future investigation.

## Chemical Identity and Properties

While experimental data is scarce, we can deduce some fundamental properties from the compound's structure.

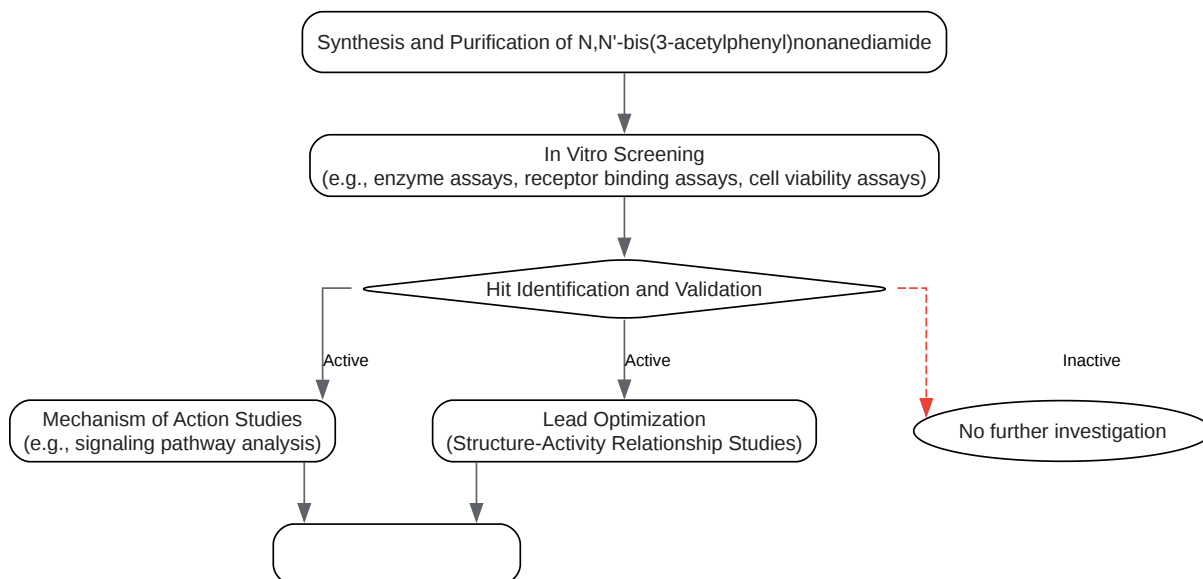
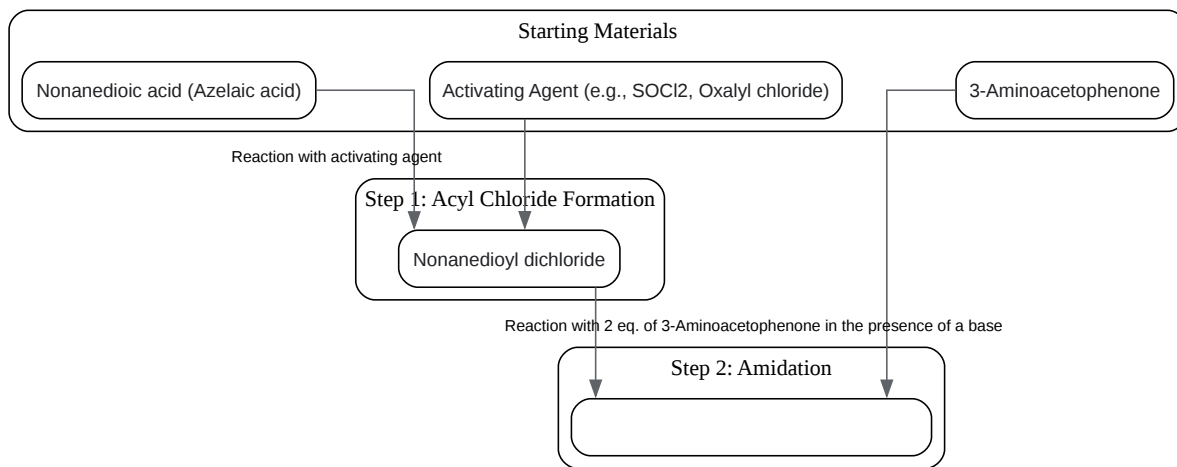
Property	Value	Source
CAS Number	316144-76-0	Chemical Supplier Databases[1][2]
Molecular Formula	C25H30N2O4	Calculated
Molecular Weight	422.52 g/mol	Calculated
Chemical Name	N,N'-bis(3-acetylphenyl)nonanediamide	IUPAC Nomenclature

The structure features two 3-acetylphenyl groups linked by a nine-carbon diamide chain. The presence of amide linkages, aromatic rings, and ketone functionalities suggests potential for hydrogen bonding, pi-stacking interactions, and coordination with biological targets.

## Hypothetical Synthesis Protocol

Although no specific synthesis for **N,N'-bis(3-acetylphenyl)nonanediamide** has been published, a plausible synthetic route can be proposed based on standard organic chemistry principles. The most straightforward approach would likely involve the amidation of a nonanedioyl derivative with 3-aminoacetophenone.

A potential experimental workflow is outlined below:



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## References

- 1. N,N'-bis(3-acetylphenyl)nonanediamide CAS#: 316144-76-0 [chemicalbook.com]
- 2. 316144-76-0\_CAS号:316144-76-0\_N,N'-Bis(3-acetylphenyl)nonanediamide - 化源网 [chemsrc.com]
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